Introduction: The Strategic Importance of a Fluorinated Aniline

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Compound of Interest

Compound Name:	*N-benzyl-4-fluoroaniline*
CAS No.:	*370-77-4*
Cat. No.:	*B117221*

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N-benzyl-4-fluoroaniline is a substituted secondary aromatic amine that holds significant value as a versatile building block in medicinal chemistry and materials science. The molecule's architecture, combining a benzyl group with a fluorinated aniline ring, provides a unique confluence of properties. The fluorine atom, a bioisostere of hydrogen, can significantly modulate a molecule's physicochemical properties, including lipophilicity, metabolic stability, and binding affinity to biological targets.[1][2] The N-benzyl group offers a site for further functionalization and can play a crucial role in establishing cation-π or hydrophobic interactions within protein binding pockets.[3] This guide offers an in-depth exploration of **N-benzyl-4-fluoroaniline**, from its fundamental properties and synthesis to its analytical characterization and applications, providing researchers and drug development professionals with a comprehensive technical resource.

Core Physicochemical & Structural Properties

Understanding the fundamental characteristics of **N-benzyl-4-fluoroaniline** is the first step in its effective application. The compound is a solid at room temperature with a relatively low melting point. Its key identifiers and properties are summarized below.

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Table 1: Key Properties and Identifiers

Property	Value	Reference
CAS Number	370-77-4	
Molecular Formula	$C_{13}H_{12}FN$	[4]
Molecular Weight	201.24 g/mol	[4]
IUPAC Name	N-benzyl-4-fluoroaniline	[4]
Appearance	Powder / Crystalline Solid	
Melting Point	33-34 °C	
Topological Polar Surface Area	12 $Å^2$	[4]
XLogP3	3.2	[4]
InChI Key	VGUGAUNYDBPMQY-UHFFFAOYSA-N	[4]

Visualization: Chemical Structure

Caption: 2D Structure of **N-benzyl-4-fluoroaniline**.

Synthesis Pathway: Reductive Amination

The most efficient and widely used method for synthesizing **N-benzyl-4-fluoroaniline** is reductive amination.[5][6] This "one-pot" or sequential reaction is superior to methods like direct alkylation of 4-fluoroaniline with benzyl halides, which often suffer from poor control and lead to significant amounts of undesired tertiary amine byproducts.[7]

The reductive amination pathway involves two key stages:

- Imine Formation: 4-fluoroaniline reacts with benzaldehyde to form an intermediate N-benzylidene-4-fluoroaniline (an imine or Schiff base). This is a condensation reaction where a molecule of water is eliminated.
- Reduction: The C=N double bond of the imine is selectively reduced to a C-N single bond to yield the final secondary amine product.

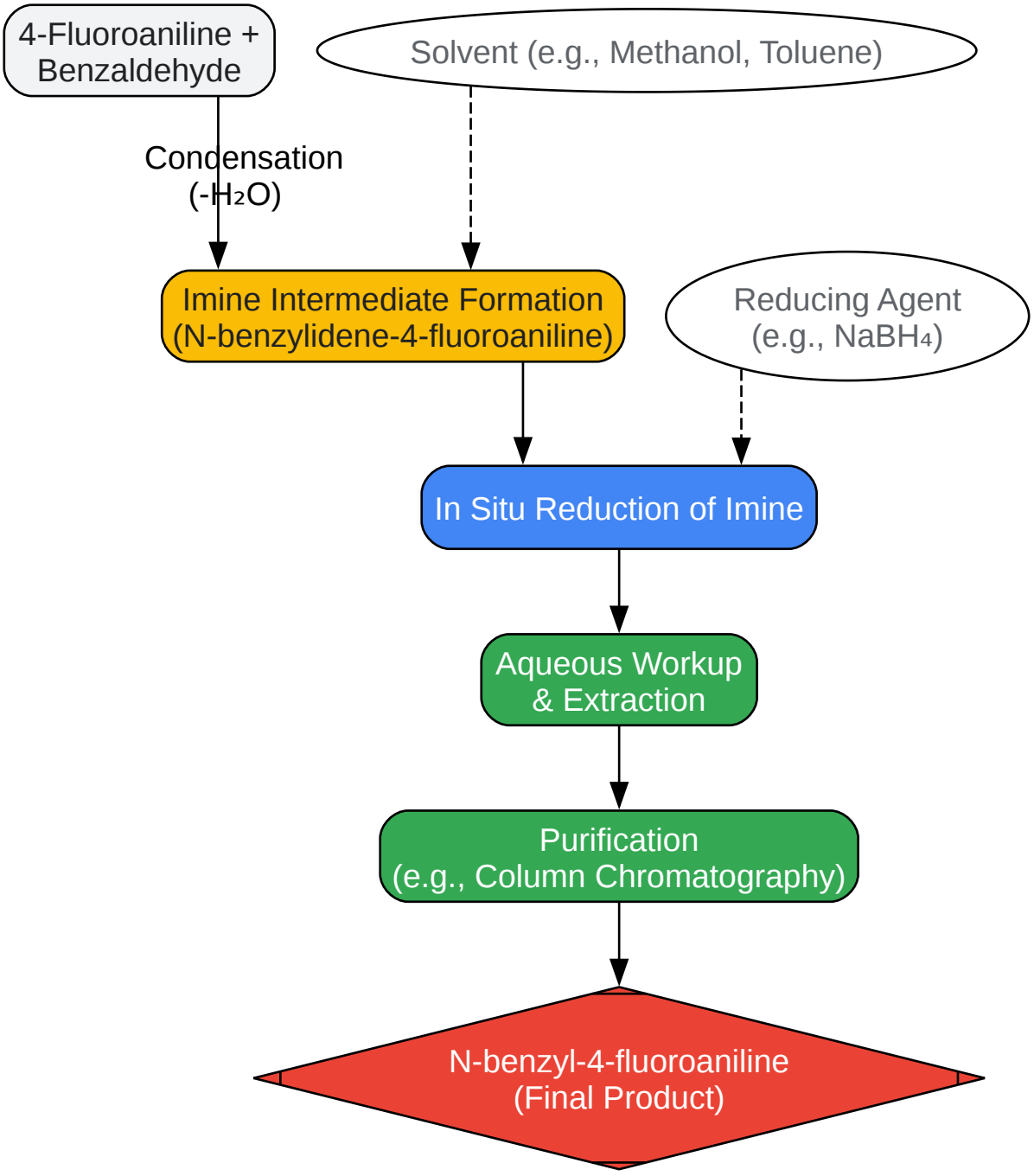
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Causality in Reagent Selection

The choice of reducing agent is critical for the success of this synthesis. While a strong reducing agent like lithium aluminum hydride (LAH) could work, it is often overkill and requires stringent anhydrous conditions. Sodium borohydride ($NaBH_4$) is a milder, more convenient choice.[6] Even more selective is sodium cyanoborohydride ($NaBH_3CN$), which is particularly effective because it can reduce the protonated iminium ion in situ, even in the presence of unreacted aldehyde, thereby maximizing the yield of the desired product.[7]

Visualization: Reductive Amination Workflow

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Caption: Generalized workflow for the synthesis via reductive amination.

Experimental Protocol: Laboratory-Scale Synthesis

This protocol describes a robust, self-validating procedure for the synthesis of **N-benzyl-4-fluoroaniline**.

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Materials:

- 4-Fluoroaniline (1.0 eq)[8]
- Benzaldehyde (1.0 eq)
- Methanol (or Toluene)
- Sodium Borohydride ($NaBH_4$) (1.5 eq)
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Silica gel for column chromatography

Procedure:

- Imine Formation: In a round-bottom flask, dissolve 4-fluoroaniline (1.0 eq) and benzaldehyde (1.0 eq) in methanol. Stir the mixture at room temperature. The reaction can be gently heated (e.g., to 40°C) to facilitate imine formation.[9]
- Reaction Monitoring (Trustworthiness Check): Monitor the formation of the imine by Thin-Layer Chromatography (TLC). The disappearance of the starting materials and the appearance of a new, less polar spot indicates reaction progression.
- Reduction: After 1-2 hours (or upon completion as indicated by TLC), cool the reaction mixture to 0°C in an ice bath. Add sodium borohydride (1.5 eq) portion-wise over 15-20 minutes. Causality: Slow addition is crucial to control the exothermic reaction and prevent side reactions.
- Quenching & Workup: After the addition is complete, allow the reaction to stir at room temperature for another 1-2 hours. Quench the reaction by slowly adding water.

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- Extraction: Remove the methanol under reduced pressure. Add ethyl acetate to the residue and transfer to a separatory funnel. Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.
- Purification (Self-Validation): Purify the crude product by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in hexanes. Combine the fractions containing the pure product (as determined by TLC) and evaporate the solvent to yield **N-benzyl-4-fluoroaniline** as a solid.[10]

Analytical Characterization

Rigorous characterization is essential to confirm the identity and purity of the synthesized compound. A combination of spectroscopic and chromatographic methods is employed.

Spectroscopic Analysis

Spectroscopic data provides direct evidence of the molecular structure.[11] Key expected signals for **N-benzyl-4-fluoroaniline** are summarized below.

Table 2: Summary of Spectroscopic Data

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Technique	Observation	Interpretation
^{1}H NMR	δ ~7.4-7.2 (m, 5H)δ ~6.9 (t, 2H)δ ~6.6 (m, 2H)δ ~4.3 (s, 2H)δ ~4.0 (br s, 1H)	Protons of the unsubstituted benzyl ringAromatic protons on the fluoroaniline ringAromatic protons on the fluoroaniline ringMethylene protons (-CH_2-)Amine proton (-NH-)
^{13}C NMR	δ ~156 (d, J ≈ 235 Hz)δ ~144δ ~139δ ~128-127δ ~115 (d, J ≈ 22 Hz)δ ~113 (d, J ≈ 7 Hz)δ ~48	Carbon bearing Fluorine (C-F coupling)Quaternary carbon of aniline ringQuaternary carbon of benzyl ringCarbons of the benzyl ringAromatic carbons ortho to FluorineAromatic carbons meta to FluorineMethylene carbon (-CH_2-)
IR (cm^{-1})	~3400~3030~1600, 1510~1220	N-H stretchingAromatic C-H stretchingAromatic C=C stretchingC-F stretching
Mass Spec (GC-MS)	m/z = 201 (M^+)	Molecular ion peak corresponding to the exact mass of $C_{13}H_{12}FN$.[4]

(Note: Specific chemical shifts (δ) in NMR can vary slightly depending on the solvent and instrument. Coupling constants (J) are characteristic.)[4][10][12]

Chromatographic Purity Assessment

High-Performance Liquid Chromatography (HPLC) is the standard method for determining the purity of **N-benzyl-4-fluoroaniline** and for monitoring reaction progress.[13][14]

Protocol: Reverse-Phase HPLC Method

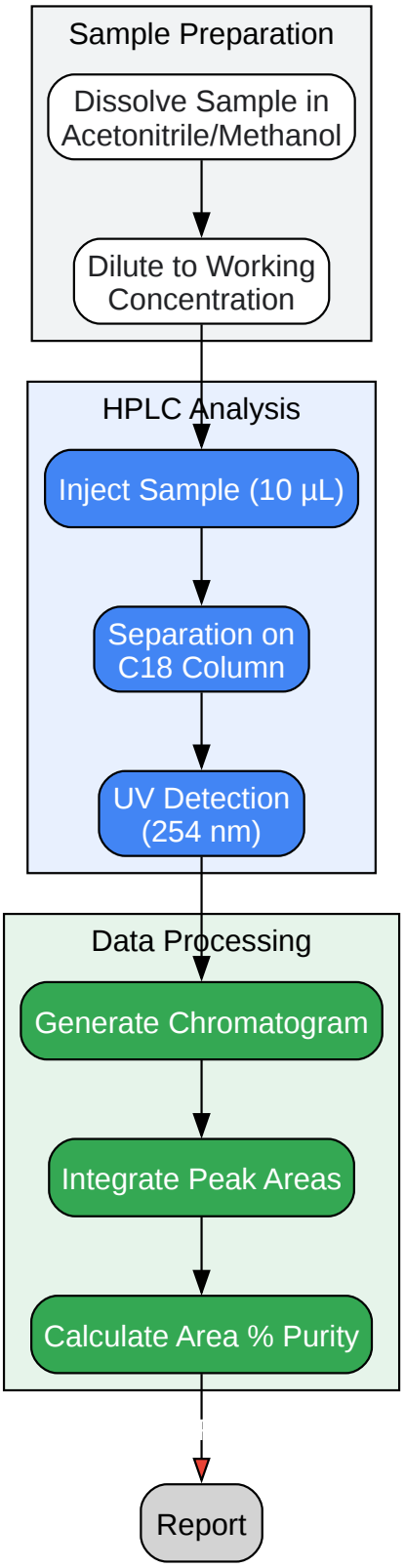
Objective: To determine the purity of a synthesized batch of **N-benzyl-4-fluoroaniline**.

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- Instrumentation: Standard HPLC system with a UV detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm).
- Mobile Phase: A gradient or isocratic mixture of Acetonitrile and Water (often with 0.1% Trifluoroacetic Acid or Formic Acid to improve peak shape). A typical isocratic condition might be 60:40 Acetonitrile:Water.[13]
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.
- Sample Preparation: Prepare a stock solution of the sample in acetonitrile or methanol at approximately 1 mg/mL. Dilute further to an appropriate concentration (e.g., 0.1 mg/mL) with the mobile phase.
- Injection & Analysis: Inject 10 µL of the sample. The purity is calculated based on the area percentage of the main peak in the resulting chromatogram.

Visualization: Analytical Validation Workflow

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Caption: A typical workflow for purity determination by HPLC.

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Applications in Research and Drug Development

N-benzyl-4-fluoroaniline is primarily used as a key intermediate in the synthesis of more complex, biologically active molecules. Its structure is a common motif in compounds targeting a range of diseases.

- Pharmaceutical Intermediates: It serves as a precursor for active pharmaceutical ingredients (APIs).[15] For instance, related N-benzyl aniline structures are intermediates in the synthesis of substance P (neurokinin-1) receptor antagonists, which have applications in treating emesis and other disorders.[16]
- Scaffold for Library Synthesis: In drug discovery, the fluorinated aniline core can be systematically modified at the benzyl ring or the aniline nitrogen to create a library of related compounds for screening against various biological targets.[17][18]
- Agrochemicals: The fluoroaniline moiety is a component of some fungicides and pesticides. 4-fluoroaniline itself is a precursor to the fungicide fluoroimide.[8]

Safety, Handling, and Storage

As a chemical intermediate, proper handling of **N-benzyl-4-fluoroaniline** is imperative. The compound is classified as harmful and an irritant.

Table 3: GHS Hazard Information

Pictogram	GHS Code	Hazard Statement
	GHS07	H302: Harmful if swallowed.H312: Harmful in contact with skin.H315: Causes skin irritation.H319: Causes serious eye irritation.H332: Harmful if inhaled.H335: May cause respiratory irritation.

(Source: Sigma-Aldrich Safety Information)

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Handling Precautions:

- Use only in a well-ventilated area, preferably under a chemical fume hood.[19]
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile rubber).[20]
- Avoid breathing dust, fumes, or vapors.[21]
- Wash hands thoroughly after handling.[22]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[19][20]
- Keep away from strong oxidizing agents and acids.[19]

Conclusion

N-benzyl-4-fluoroaniline (CAS 370-77-4) is more than a simple chemical. It is a strategically designed building block whose value is derived from the synergistic properties of its fluorinated aniline core and its N-benzyl substituent. Its synthesis is readily achievable through controlled methods like reductive amination, and its identity can be unequivocally confirmed with standard analytical techniques. For scientists in drug discovery and materials research, a thorough understanding of this compound's properties, synthesis, and handling is essential for leveraging its full potential in the development of novel and impactful molecules.

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